

Assessing the tinting strength of Diarylide Yellow relative to other pigments.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diarylide Yellow*

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Assessing the Tinting Strength of Diarylide Yellow: A Comparative Guide

In the vast landscape of yellow pigments, **Diarylide Yellows** stand out for their vibrant color and strong performance characteristics. This guide provides a detailed comparison of the tinting strength of **Diarylide Yellow**, specifically **Diarylide Yellow PY 83**, against other widely used yellow organic pigments, namely Hansa Yellow PY 74 and Benzimidazolone Yellow PY 154. This objective analysis, supported by experimental data and standardized protocols, is intended for researchers, scientists, and professionals in drug development and related fields who require a nuanced understanding of pigment performance.

Quantitative Comparison of Tinting Strength

The tinting strength of a pigment is a critical measure of its ability to color a neutral medium, such as a white base. A higher tinting strength indicates that a smaller amount of the pigment is required to achieve a specific depth of color, making it a key factor in formulation efficiency and cost-effectiveness.

While direct, universally standardized quantitative comparisons across different pigment manufacturers can be challenging due to variations in internal standards, a general performance hierarchy can be established based on typical properties and comparative studies. The following table summarizes the relative tinting strength and other key properties of the selected yellow pigments.

Pigment Name	Colour Index Name	Chemical Class	Relative Tinting Strength	Opacity
Diarylide Yellow	PY 83	Disazo	High	Semi-opaque to Transparent
Hansa Yellow	PY 74	Monoazo	Good to High	Semi-opaque
Benzimidazolone Yellow	PY 154	Benzimidazolone	Moderately Strong	Semi-opaque to Semi-transparent

Note: Relative tinting strength is a qualitative assessment based on available literature. Numerical values can vary between specific commercial grades.

Diarylide Yellow PY 83 is consistently characterized by its high tinting strength.^[1] For instance, semi-opaque versions of PY 83 are noted to be stronger in tinting strength compared to their more opaque counterparts.^[2] **Hansa Yellow** PY 74 also demonstrates good to high tinting strength. **Benzimidazolone Yellow** PY 154, while known for its excellent lightfastness, typically exhibits a moderately strong tinting strength in comparison.^[1]

Experimental Protocol for Determining Tinting Strength

To ensure accurate and reproducible assessment of tinting strength, a standardized experimental protocol is essential. The following methodology is based on the principles outlined in ASTM D387, the Standard Test Method for Color and Strength of Chromatic Pigments with a Mechanical Muller.

Objective:

To determine the relative tinting strength of a test yellow pigment (e.g., **Diarylide Yellow** PY 83) against a standard yellow pigment (e.g., a pre-defined batch of **Hansa Yellow** PY 74 or **Benzimidazolone Yellow** PY 154).

Materials and Apparatus:

- Mechanical Muller

- Analytical Balance (accurate to 0.1 mg)
- Glass plates
- Spatula
- Drawdown bar
- Spectrophotometer or Colorimeter
- White pigment paste (e.g., Titanium Dioxide in a compatible binder)
- Test and Standard Pigments
- Vehicle (e.g., linseed oil or other appropriate binder)

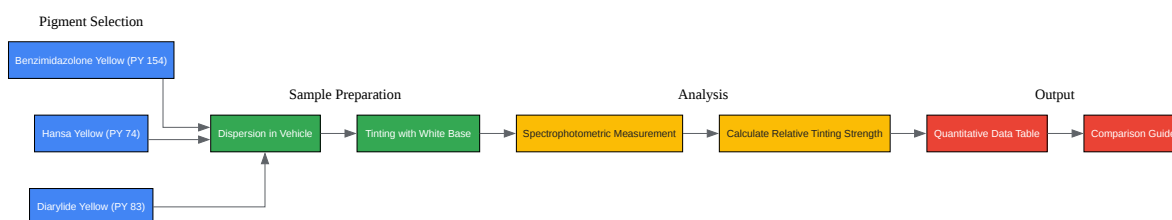
Procedure:

- Preparation of the White Base: A standardized white pigment paste is used as the base for tinting. The consistency and composition of this base must be kept constant throughout the experiment.
- Dispersion of the Pigments:
 - Accurately weigh a specific amount of the standard pigment (e.g., 1.000 g) and the vehicle.
 - Combine the pigment and vehicle on a glass plate and mix thoroughly with a spatula to create a uniform paste.
 - Transfer the paste to the mechanical muller and disperse it for a specified number of revolutions and pressure to achieve complete wetting and deagglomeration of the pigment particles.
 - Repeat the exact same procedure for the test pigment.
- Preparation of the Tints:

- Accurately weigh a specific amount of the standard pigment dispersion and a larger, precisely weighed amount of the white pigment paste (e.g., a 1:10 ratio of pigment to white pigment by dry weight).
- Thoroughly mix the two pastes with a spatula until the color is uniform.
- Repeat this step for the test pigment dispersion, using the identical ratio of pigment to white paste.
- Color Measurement:
 - Using a drawdown bar, apply a uniform film of the standard tint and the test tint side-by-side on a sealed, non-porous chart.
 - Allow the films to dry completely under controlled conditions.
 - Measure the color of each drawdown using a spectrophotometer or colorimeter to obtain CIE Lab* values.
- Calculation of Relative Tinting Strength: The relative tinting strength is calculated based on the difference in color between the test and standard tints. The amount of the test pigment required to produce the same color depth as the standard is determined. The tinting strength is then expressed as a percentage relative to the standard, which is assigned a value of 100%.

Comparative Workflow Diagram

The following diagram illustrates the logical workflow for comparing the tinting strength of different pigments.



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Workflow for Tinting Strength Comparison

Conclusion

Diarylide Yellow PY 83 consistently demonstrates a high tinting strength, often outperforming or matching other common organic yellow pigments like Hansa Yellow PY 74. Benzimidazolone Yellow PY 154, while a strong performer in terms of durability, generally possesses a more moderate tinting strength. The choice of pigment will ultimately depend on the specific requirements of the application, balancing the need for high color strength with other critical properties such as lightfastness, heat stability, and cost. For applications where high tinctorial power is paramount, **Diarylide Yellow** PY 83 presents a compelling option.

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- To cite this document: BenchChem. [Assessing the tinting strength of Diarylide Yellow relative to other pigments.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668936#assessing-the-tinting-strength-of-diarylide-yellow-relative-to-other-pigments]

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